Characterization of Morpholine-4-carboximidamide Hydroiodide: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Morpholine-4-carboximidamide Hydroiodide*
CAS No.:	*102392-87-0*
Cat. No.:	*B012069*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of **Morpholine-4-carboximidamide Hydroiodide**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details the compound's chemical properties, provides experimental protocols for its synthesis and characterization, and explores its potential biological significance, particularly as a modulator of key cellular signaling pathways.

Chemical and Physical Properties

Morpholine-4-carboximidamide Hydroiodide is the hydroiodide salt of the free base morpholine-4-carboximidamide. The presence of the morpholine ring, a common scaffold in medicinal chemistry, and the carboximidamide group suggests its potential for diverse biological activities. While specific experimental data for the hydroiodide salt is limited in

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publicly available literature, the properties of the free base and related salts provide a strong foundation for its characterization.

Property	Value	Source
Molecular Formula	$C_5H_{12}IN_3O$	[1][2]
Molecular Weight	257.07 g/mol	[1][2]
Appearance	Off-white solid	[2]
CAS Number	102392-87-0	[3]

Note: Specific data such as melting point and solubility for the hydroiodide salt are not readily available in the cited literature. Experimental determination is recommended for precise characterization.

Experimental Protocols

Synthesis of Morpholine-4-carboximidamide (Free Base)

A two-step synthesis is employed to produce the free base, which can then be converted to the hydroiodide salt.

Step 1: Synthesis of 4-Morpholinecarboxamidinium Sulfate

This procedure involves the reaction of O-methylisourea sulfate with morpholine.

- Materials: O-methylisourea sulfate, Morpholine.
- Procedure:
  - In a round-bottom flask, combine one equivalent of O-methylisourea sulfate with two equivalents of morpholine.
  - Heat the mixture under reflux. The methanol formed during the reaction is distilled off.
  - Continue the reaction until 4-morpholinecarboxamidinium sulfate precipitates.
  - Collect the precipitate by filtration. The yield is nearly quantitative.

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Step 2: Formation of Morpholine-4-carboximidamide (Free Base)

This step involves the deprotonation of the sulfate salt.

- Materials: 4-Morpholinecarboxamidinium sulfate, Sodium hydroxide, Deionized water, Diethyl ether, Sodium sulfate.
- Procedure:
  - Prepare a solution of 4-morpholinecarboxamidinium sulfate in deionized water.
  - Separately, prepare a solution of sodium hydroxide in deionized water.
  - Under ice cooling, add the sodium hydroxide solution dropwise to the sulfate salt solution.
  - Allow the mixture to warm to room temperature.
  - Extract the aqueous phase with diethyl ether.
  - Dry the combined organic phases over anhydrous sodium sulfate.
  - Evaporate the solvent to yield Morpholine-4-carboximidamide as a colorless solid. A typical yield is around 94%.

Synthesis of **Morpholine-4-carboximidamide Hydroiodide**

This protocol describes the conversion of the free base to its hydroiodide salt. This is a general procedure for the formation of hydroiodide salts from a free base and should be optimized for this specific compound.

- Materials: Morpholine-4-carboximidamide (free base), Hydroiodic acid (HI), Anhydrous ethanol or methanol.
- Procedure:
  - Dissolve the Morpholine-4-carboximidamide free base in a minimal amount of anhydrous ethanol or methanol.

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- Cool the solution in an ice bath.
- Slowly add a stoichiometric amount of hydroiodic acid with stirring.
- Continue stirring for 1-4 hours at room temperature or slightly elevated temperature (up to 40°C) to ensure complete salt formation.
- The hydroiodide salt is expected to precipitate out of the solution. If not, the solvent can be partially removed under reduced pressure to induce precipitation.
- Collect the solid product by filtration, wash with a small amount of cold solvent, and dry under vacuum.

Characterization Methods

Standard analytical techniques are used to confirm the identity and purity of the synthesized compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectra should be acquired to confirm the chemical structure.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic functional groups present in the molecule.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound.
- Melting Point Analysis: The melting point is a crucial physical property for assessing the purity of the compound.

Spectral Data

The following are the reported NMR spectral data for the free base, Morpholine-4-carboximidamide.

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^{1}H NMR (500 MHz, CD_3CN/TMS)	^{13}C NMR (125 MHz, CD_3CN/TMS)
δ = 3.35–3.39 (m, 4H, –CH_2–)	δ = 45.0 (–CH_2–)
δ = 3.74–3.78 (m, 4H, –CH_2–)	δ = 65.9 (–CH_2–)
δ = 5.50 (s, 1H, –NH)	δ = 160.8 (C=N)
δ = 6.35 (s, 2H, –NH_2)	

Biological Activity and Signaling Pathways

Morpholine-containing compounds have been extensively investigated for their therapeutic potential, exhibiting a wide range of biological activities including anticancer, anti-inflammatory, and antimicrobial effects.[4][5] The morpholine moiety is often considered a "privileged structure" in medicinal chemistry due to its favorable pharmacokinetic properties.

Recent research has highlighted the role of morpholine derivatives as inhibitors of the Phosphoinositide 3-kinase (PI3K)/mTOR signaling pathway.[6][7][8][9] This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its dysregulation is a hallmark of many cancers.

The morpholine moiety in several potent PI3K inhibitors has been shown to form crucial hydrogen bond interactions within the ATP-binding pocket of the enzyme.[7] Given the structural similarities, it is plausible that **Morpholine-4-carboximidamide Hydroiodide** could also exhibit inhibitory activity against PI3K or other kinases in this pathway.

Proposed Mechanism of Action: PI3K/mTOR Pathway Inhibition

The PI3K/mTOR pathway is a key signaling cascade that promotes cell growth and survival. The potential inhibitory action of Morpholine-4-carboximidamide on this pathway is depicted below.

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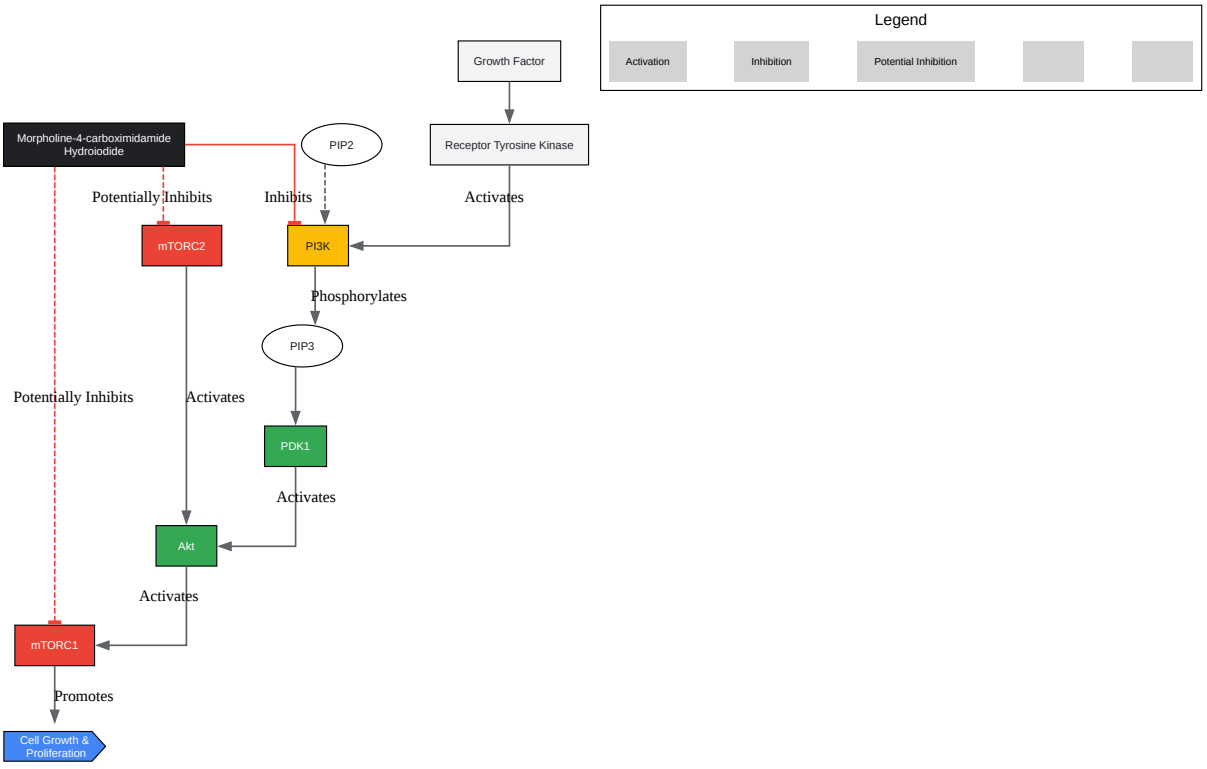

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Caption: Proposed inhibitory action on the PI3K/mTOR signaling pathway.

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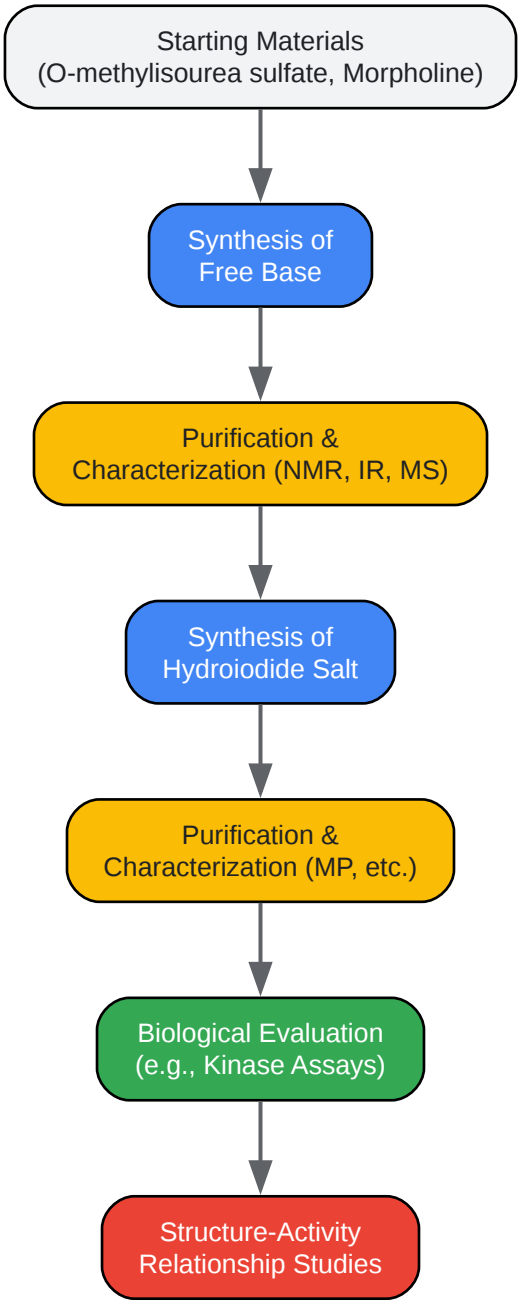
Experimental and Synthetic Workflow

The overall process from synthesis to biological evaluation follows a logical progression.



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Caption: Workflow for synthesis, characterization, and evaluation.

Conclusion

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Morpholine-4-carboximidamide Hydroiodide represents a compound with significant potential for further investigation in drug discovery. Its synthesis is achievable through straightforward chemical transformations. Based on the known biological activities of related morpholine derivatives, this compound warrants evaluation for its potential as a modulator of key cellular signaling pathways, such as the PI3K/mTOR pathway. The experimental protocols and characterization data provided in this guide serve as a valuable resource for researchers initiating studies on this and related molecules. Further investigation into its specific biological targets and mechanism of action is highly encouraged.

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References

- 1. Buy Morpholine-4-carboximidamide | 17238-66-3 [smolecule.com]
- 2. Antimicrobial and antiurease activities of newly synthesized morpholine derivatives containing an azole nucleus - PMC [pmc.ncbi.nlm.nih.gov]
- 3. MORPHOLINE-4-CARBOXIMIDAMIDE HYDROIODIDE | 102392-87-0 [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. e3s-conferences.org [e3s-conferences.org]
- 6. Discovery of (R)-8-(1-(3,5-difluorophenylamino)ethyl)-N,N-dimethyl-2-morpholino-4-oxo-4H-chromene-6-carboxamide (AZD8186): a potent and selective inhibitor of PI3Kβ and PI3Kδ for the treatment of PTEN-deficient cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. Structural effects of morpholine replacement in ZSTK474 on Class I PI3K isoform inhibition: Development of novel MEK/PI3K bifunctional inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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